

# Oxyphyllacinol: A Technical Guide to Its Natural Source, Isolation, and Cellular Signaling

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## Compound of Interest

Compound Name: *Oxyphyllacinol*

Cat. No.: *B11933149*

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## Introduction

**Oxyphyllacinol**, a prominent diarylheptanoid, has garnered significant interest within the scientific community for its potential pharmacological activities. This technical guide provides an in-depth overview of its primary natural source, detailed methodologies for its isolation and purification, and an exploration of its known cellular signaling pathways. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, drug discovery, and development.

## Natural Source of Oxyphyllacinol

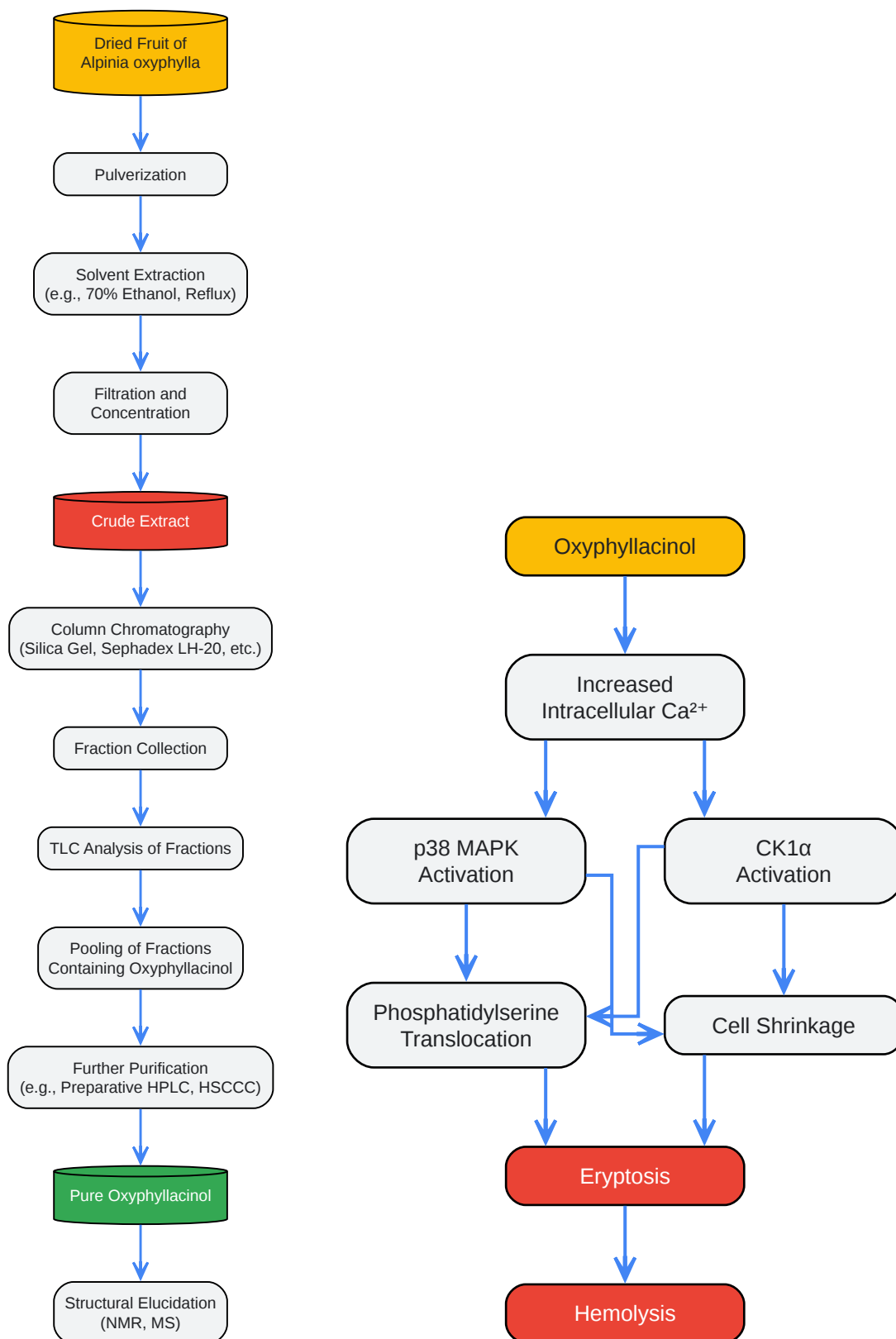
The principal natural source of **Oxyphyllacinol** is the dried mature fruit of *Alpinia oxyphylla* Miquel, a perennial plant belonging to the Zingiberaceae (ginger) family.[1][2][3][4] This plant is predominantly found in the tropical and subtropical regions of China, including Hainan, Guangdong, Guangxi, and Yunnan.[4] The fruit, known as *Fructus Alpiniae Oxyphyllae*, is a well-established component of traditional East Asian medicine.[5] **Oxyphyllacinol** is one of the main bioactive diarylheptanoids present in the fruit, alongside other compounds such as yakuchinone A and yakuchinone B.[2][6]

## Isolation and Purification of Oxyphyllacinol

The isolation of **Oxyphyllacinol** from *Alpinia oxyphylla* fruit involves a multi-step process of extraction and chromatographic purification. While a single, standardized protocol is not universally established, the following methodologies are synthesized from various successful isolation studies of diarylheptanoids from this plant source.

## General Experimental Workflow for Isolation

The overall process for isolating **Oxyphyllacinol** can be summarized in the following workflow:



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